

physical properties of 2-Bromo-5-fluorobenzyl alcohol

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Compound of Interest

Compound Name: *2-Bromo-5-fluorobenzyl alcohol*

Cat. No.: *B1333231*

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An In-depth Technical Guide on the Physical Properties of **2-Bromo-5-fluorobenzyl Alcohol**

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-5-fluorobenzyl alcohol** (CAS No. 202865-66-5), a key intermediate in the pharmaceutical and organic synthesis industries.^{[1][2]} This document is intended for researchers, scientists, and professionals involved in drug development and fine chemical synthesis.

Core Physical and Chemical Properties

2-Bromo-5-fluorobenzyl alcohol is a solid, crystalline compound at room temperature.^{[3][4][5]} Its unique molecular structure, featuring both bromine and fluorine substituents on a benzyl alcohol backbone, makes it a versatile building block for introducing specific functionalities into more complex molecules.^{[2][4]}

Quantitative Data Summary

The key physical properties of **2-Bromo-5-fluorobenzyl alcohol** are summarized in the table below. These values are critical for designing experimental conditions, including reaction setup, purification, and storage.

Property	Value	Source(s)
CAS Number	202865-66-5	[1] [2] [3] [4] [6]
Molecular Formula	C ₇ H ₆ BrFO	[7] [8]
Molecular Weight	205.02 g/mol	[7] [8]
Appearance	Off-white to colorless solid/crystal	[1] [3] [4] [5]
Melting Point	91-94 °C	[2] [4]
Boiling Point	252.5 ± 25.0 °C (Predicted)	[3]
Density	1.658 ± 0.06 g/cm ³ (Predicted)	[3]
Water Solubility	Slightly soluble	[1] [3] [4]
pKa	13.67 ± 0.10 (Predicted)	[3]
Storage Conditions	Sealed in a dry place at room temperature	[3] [5]

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail generalized standard procedures for measuring key properties and a specific protocol for the synthesis of the title compound.

Determination of Melting Point

The melting point of **2-Bromo-5-fluorobenzyl alcohol** can be determined using a standard digital melting point apparatus.

Methodology:

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.

- Measurement: The temperature is increased at a controlled rate (e.g., 2 °C/min) near the expected melting point.
- Data Recording: The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. For **2-Bromo-5-fluorobenzyl alcohol**, this range is typically observed between 91-94 °C.[2][4]

Synthesis of 2-Bromo-5-fluorobenzyl alcohol

This compound is typically synthesized via the reduction of its corresponding aldehyde, 2-bromo-5-fluorobenzaldehyde.[1]

Materials:

- 2-bromo-5-fluorobenzaldehyde (369 mmol)
- Ethanol (375 mL)
- Sodium borohydride (118 mmol)
- Water (9 mL)
- Ethyl acetate
- Saturated brine solution
- Anhydrous sodium sulfate

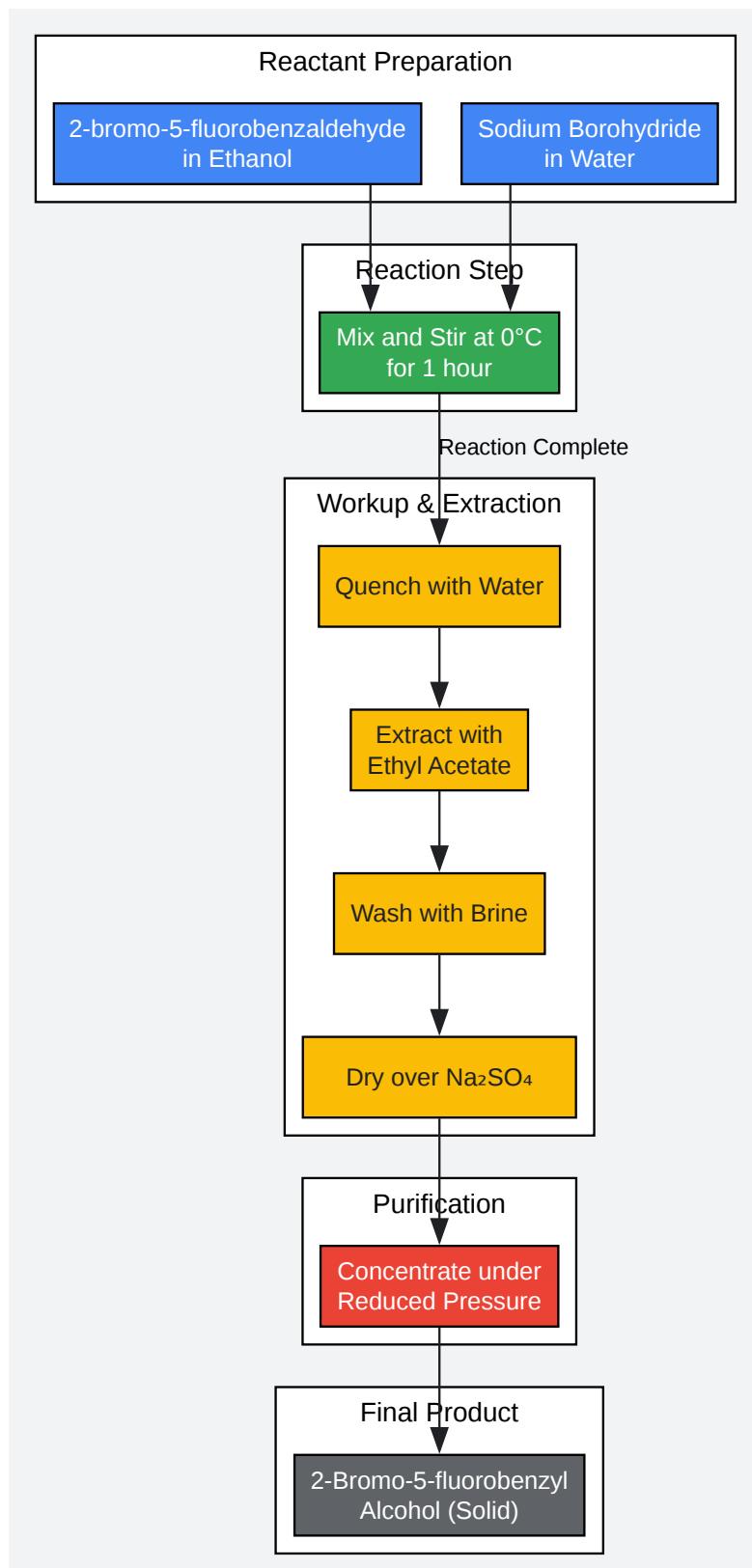
Procedure:

- A solution of 2-bromo-5-fluorobenzaldehyde (75.0 g, 369 mmol) in ethanol (375 mL) is prepared in a reaction vessel and cooled to 0 °C in an ice bath.[1]
- A solution of sodium borohydride (4.47 g, 118 mmol) in water (9 mL) is added slowly to the cooled aldehyde solution.[1]
- The reaction mixture is stirred at 0 °C for 1 hour.[1]
- Upon reaction completion, water and ethyl acetate are added to the mixture.[1]

- The product is extracted into the organic phase using ethyl acetate. The organic extracts are combined.[\[1\]](#)
- The combined organic layer is washed with a saturated brine solution and subsequently dried over anhydrous sodium sulfate.[\[1\]](#)
- The solvent is removed by concentration under reduced pressure to yield **2-bromo-5-fluorobenzyl alcohol** as a colorless solid.[\[1\]](#)

Workflow and Process Visualization

To aid in the conceptualization of the experimental process, the following diagram illustrates the synthesis workflow for **2-Bromo-5-fluorobenzyl alcohol**.

[Click to download full resolution via product page](#)**Caption: Synthesis workflow for 2-Bromo-5-fluorobenzyl alcohol.**

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